

Padnarsertib Clinical Development Status

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Compound Focus: Padnarsertib

CAS No.: 1643913-93-2

Cat. No.: S531886

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Indication	Highest Phase	Status / Context
Solid Tumors	Phase 2	Initial primary development focus [1]
Non-Hodgkin's Lymphoma	Phase 1	Studied in early-phase trials [1]
Relapsed/Refractory Acute Myeloid Leukemia (AML)	Phase 1	An investigator-led Phase 1 trial (NCT05394558) was suspended ; the reason was not disclosed [2]
Rhabdomyosarcoma & Ewing Sarcoma	Preclinical / Designation	Granted Orphan Drug and Rare Pediatric Disease Designations by the FDA in 2024 based on preclinical data [3]

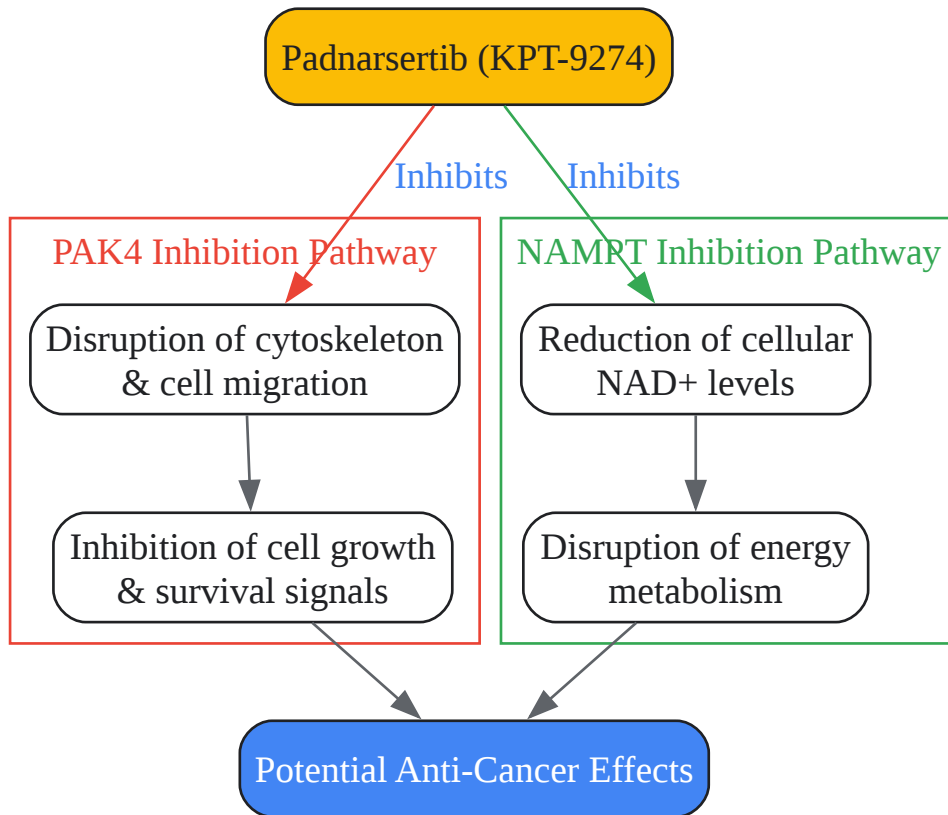
Mechanism of Action and Development Context

Padnarsertib is a first-in-class, oral small molecule that acts as a **dual inhibitor of PAK4 and NAMPT** [1] [3].

- PAK4 (Serine/threonine-protein kinase PAK4)**: This enzyme is involved in key cellular processes, including cytoskeleton regulation, cell adhesion, migration, and cell survival. Inhibiting PAK4 can disrupt these critical pathways in cancer cells [4].
- NAMPT (Nicotinamide phosphoribosyltransferase)**: This is a key enzyme in the nicotinamide adenine dinucleotide (NAD+) biosynthesis pathway. By inhibiting NAMPT, **Padnarsertib** reduces

cellular NAD⁺ levels, which can disrupt energy metabolism and lead to cancer cell death [5].

The following diagram illustrates how **Padnarsertib** simultaneously targets these two distinct pathways.



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Recent Developments and Corporate Strategy

Recent updates from Karyopharm Therapeutics indicate a strategic shift for the **Padnarsertib** program.

- **Regulatory Incentives:** In mid-2024, the U.S. FDA granted **Padnarsertib Orphan Drug Designation** for the treatment of soft tissue sarcoma (which includes Rhabdomyosarcoma) and for Ewing sarcoma. The drug also received two **Rare Pediatric Disease Designations** for these cancers, highlighting the potential need in these areas with limited treatment options [3].
- **Partnership Seeking:** Karyopharm has publicly stated that it is **evaluating out-licensing and/or partnership opportunities** for **Padnarsertib**. This means the future advancement of this drug candidate is contingent on finding a new development partner [3].

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References

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